

Methyl 2-Methyloxazole-5-acetate: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-Methyloxazole-5-acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties and relevant scientific context for **Methyl 2-Methyloxazole-5-acetate**. This document synthesizes available data to support research and development activities involving this heterocyclic compound.

Core Chemical Properties

While specific experimental data for several physical properties of **Methyl 2-Methyloxazole-5-acetate** are not readily available in the public domain, the fundamental molecular attributes have been established.

Property	Value	Source
IUPAC Name	methyl 2-(2-methyloxazol-5-yl)acetate	[1][2]
CAS Number	1276083-60-3	[1][2]
Molecular Formula	C ₇ H ₉ NO ₃	[1]
Molecular Weight	155.15 g/mol	[2]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	
Storage Temperature	Refrigerator	[2]

Synthesis of Oxazole Acetates: A General Experimental Approach

A specific, detailed experimental protocol for the synthesis of **Methyl 2-Methyloxazole-5-acetate** is not prominently described in the available literature. However, a general synthesis strategy for structurally similar oxazole esters can be extrapolated from established methods for oxazole ring formation. One common approach involves the condensation of an α -halo- β -ketoester with an amide.

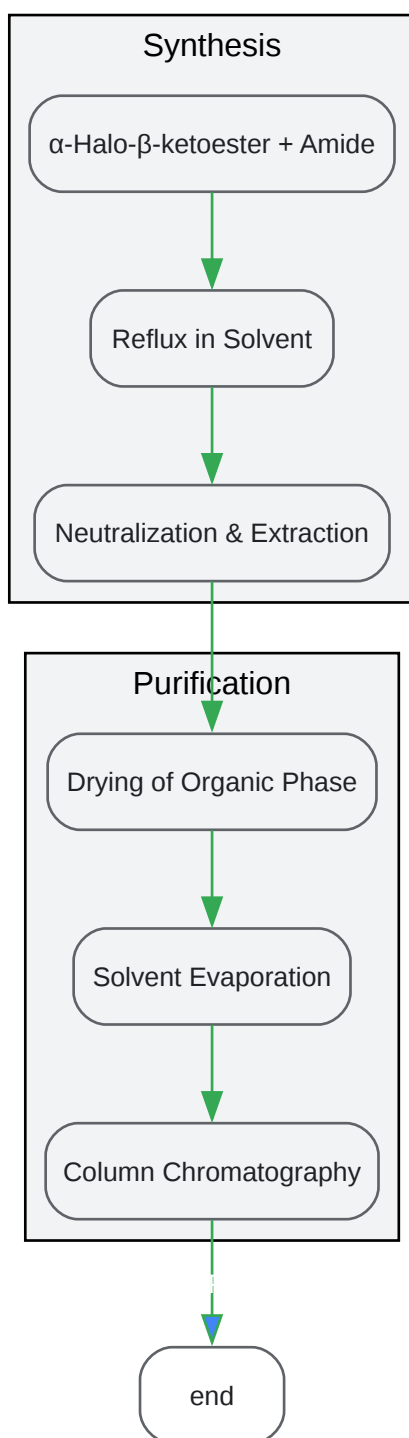
Representative Protocol for the Synthesis of a Methyl 4-alkyloxazole-5-acetate:

- **Reaction Setup:** A solution of a suitable α -chloroacetoacetate is prepared in a high-boiling point solvent, such as acetic acid.
- **Addition of Reagents:** An ammonium salt, for instance, ammonium acetate, is added to the solution.
- **Heating:** The reaction mixture is heated to reflux for several hours to facilitate the cyclization and formation of the oxazole ring.

- **Workup:** Upon cooling, the reaction mixture is neutralized with a base, such as sodium hydroxide solution.
- **Extraction:** The aqueous solution is extracted with an organic solvent like ethyl acetate.
- **Purification:** The combined organic layers are dried over an anhydrous salt (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel.

Note: This is a generalized protocol and the specific substrates, reaction conditions, and purification methods would need to be optimized for the synthesis of **Methyl 2-Methyloxazole-5-acetate**.

Below is a visual representation of a generalized workflow for the synthesis and purification of an oxazole acetate.



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A generalized workflow for the synthesis of methyl oxazole-5-acetates.

Spectroscopic Data

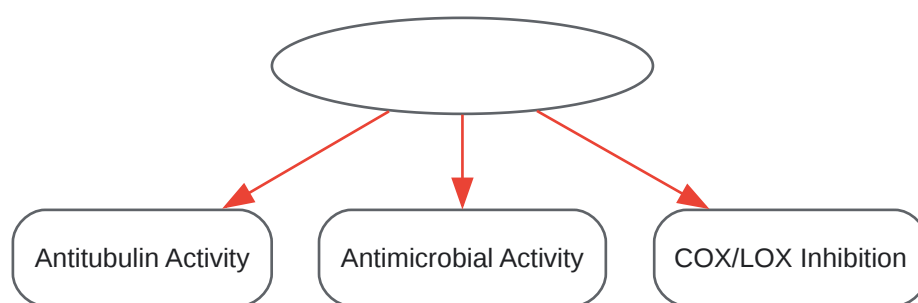
At present, publicly accessible ^1H NMR and ^{13}C NMR spectroscopic data for **Methyl 2-Methyloxazole-5-acetate** could not be located in the reviewed literature.

Potential Biological Activity and Signaling Pathways

While there is no direct research on the biological effects of **Methyl 2-Methyloxazole-5-acetate**, the broader class of oxazole-containing compounds has been the subject of significant investigation in drug discovery. Structurally related molecules have demonstrated a range of biological activities, suggesting potential avenues of research for the title compound.

- **Antitubulin Agents:** Certain 2-methyl-4,5-disubstituted oxazoles have been synthesized and evaluated as potent antitubulin agents, showing promise in cancer research.[3] These compounds can inhibit tubulin polymerization and induce apoptosis.[3]
- **Antimicrobial Activity:** Various oxazole derivatives have been explored for their antibacterial and antifungal properties.
- **COX/LOX Inhibition:** Some thiazole and oxazole derivatives have been synthesized and tested for their inhibitory activity against cyclooxygenase (COX) and lipoxygenase (LOX) enzymes, which are implicated in inflammation.

The following diagram illustrates the relationship between the core oxazole structure and these potential biological activities.



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Potential biological activities associated with the oxazole scaffold.

Conclusion

Methyl 2-Methyloxazole-5-acetate is a chemical compound for which basic molecular data is available. However, a detailed public characterization, including its physical properties, specific synthesis protocols, and biological activity, is currently lacking. The known bioactivities of structurally related oxazole derivatives suggest that this compound could be of interest for further investigation in medicinal chemistry and drug development. Future research efforts would be valuable in elucidating the experimental properties and potential therapeutic applications of **Methyl 2-Methyloxazole-5-acetate**.

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References

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- To cite this document: BenchChem. [Methyl 2-Methyloxazole-5-acetate: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2777956#methyl-2-methyloxazole-5-acetate-chemical-properties]

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